

Ailanthoidol: A Technical Guide to its Molecular Targets in Cancer and Inflammation

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ailanthoidol, a naturally occurring neolignan, has garnered significant interest within the scientific community for its potential therapeutic applications. Possessing a range of biological activities, this compound has demonstrated notable anti-cancer and anti-inflammatory properties in preclinical studies. This technical guide provides an in-depth overview of the molecular targets of **Ailanthoidol**, detailing its mechanism of action across various signaling pathways. The information presented herein is intended to support further research and drug development efforts centered on this promising phytochemical.

Anti-Cancer Molecular Targets of Ailanthoidol

Ailanthoidol exerts its anti-cancer effects through the modulation of several key signaling pathways and molecules involved in cell proliferation, survival, and metastasis.

Transforming Growth Factor-β (TGF-β) Signaling Pathway

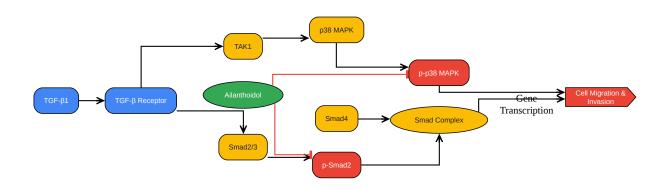
In the context of liver cancer, **Ailanthoidol** has been shown to suppress tumor progression by inhibiting the TGF- β signaling pathway. Specifically, it targets key downstream effectors of this pathway.[1][2][3]



Quantitative Data on TGF-β Pathway Inhibition by Ailanthoidol in HepG2 Cells

Target Protein	Ailanthoidol Concentration	Method	Result	Reference
Phospho-p38 MAPK	25 μΜ	Western Blot	Significant inhibition of TGF-β1-induced phosphorylation	[3]
Phospho-p38 MAPK	50 μΜ	Western Blot	Significant inhibition of TGF-β1-induced phosphorylation	[3]
Phospho-Smad2	50 μΜ	Western Blot	Significant inhibition of TGF-β1-induced phosphorylation	[3]

Signaling Pathway Diagram: Ailanthoidol Inhibition of TGF-β Signaling



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Caption: **Ailanthoidol** inhibits TGF-β1-induced cell migration and invasion.

STAT3 and Mutant p53 Signaling

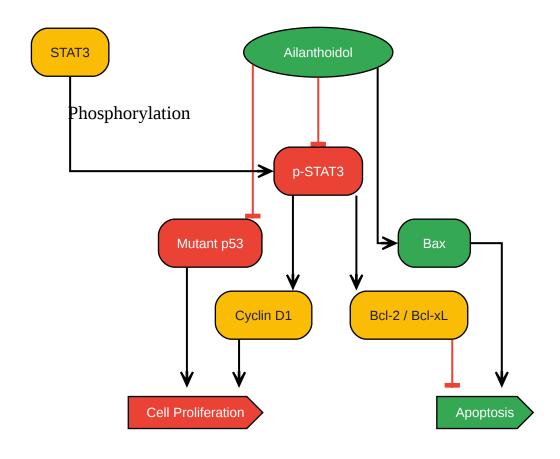
Ailanthoidol exhibits potent cytotoxic effects in hepatocellular carcinoma cells harboring mutant p53 (Huh7 cells), suggesting a selective targeting mechanism.[1][2] It has been shown to downregulate the expression of mutant p53 and inhibit the phosphorylation of Signal Transducer and Activator of Transcription 3 (STAT3).[1][2]

Quantitative Data on the Effects of Ailanthoidol on Apoptosis-Related Proteins in Huh7 Cells

Target Protein	Ailanthoidol Treatment	Method	Result	Reference
Mutant p53	Dose-dependent	Western Blot	Decreased expression	[1][2]
Phospho-STAT3	Treatment	Western Blot	Suppressed phosphorylation	[1][2]
Cyclin D1	Treatment	Western Blot	Reduced expression	[1]
CDK2	Treatment	Western Blot	Reduced expression	[1]
Cleaved PARP	Treatment	Western Blot	Increased expression	[1]
Bax	Treatment	Western Blot	Increased expression	[1]
Procaspase 3/8	Treatment	Western Blot	Decreased expression	[1]
Bcl-xL/Bcl-2	Treatment	Western Blot	Decreased expression	[1]

Signaling Pathway Diagram: Ailanthoidol's Action on STAT3 and Mutant p53





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Caption: Ailanthoidol induces apoptosis via STAT3 and mutant p53 pathways.

Anti-Inflammatory Molecular Targets of Ailanthoidol

Ailanthoidol also demonstrates significant anti-inflammatory activity by targeting key mediators of the inflammatory response.

Inhibition of Pro-inflammatory Enzymes and Cytokines

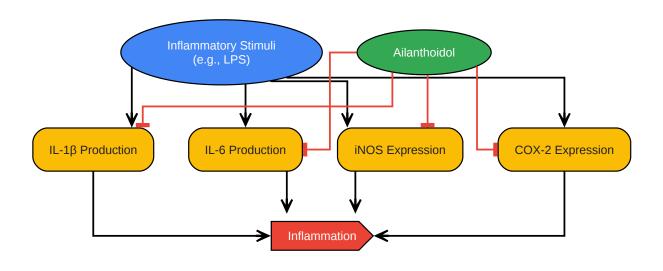
Ailanthoidol has been reported to suppress the expression of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2), two key enzymes involved in the inflammatory cascade. Furthermore, it inhibits the production of pro-inflammatory cytokines such as Interleukin-1β (IL-1β) and Interleukin-6 (IL-6).

Quantitative Data on Anti-Inflammatory Effects of Ailanthoidol



Target Molecule	Ailanthoidol Treatment	Cell Line	Method	Result
iNOS expression	Dose-dependent	RAW 264.7	Western Blot	Inhibition
COX-2 expression	Dose-dependent	RAW 264.7	Western Blot	Inhibition
IL-1β production	Dose-dependent	RAW 264.7	ELISA	Inhibition
IL-6 production	Dose-dependent	RAW 264.7	ELISA	Inhibition

Logical Relationship Diagram: Anti-Inflammatory Mechanism of Ailanthoidol



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